3-Bromo-5-hydroxy-4-methoxybenzaldehyde molecular weight

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Bromo-5-hydroxy-4-methoxybenzaldehyde*
CAS No.:	*23354-30-5*
Cat. No.:	*B13976395*

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An In-depth Technical Guide to 3-Bromo-4-hydroxy-5-methoxybenzaldehyde (5-Bromovanillin)

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 3-Bromo-4-hydroxy-5-methoxybenzaldehyde, a halogenated derivative of vanillin commonly known as 5-Bromovanillin. The document delineates its fundamental physicochemical properties, including its precise molecular weight, and explores its synthesis, analytical characterization, and significant applications in medicinal chemistry and organic synthesis. With a focus on scientific integrity, this guide synthesizes data from established chemical suppliers and peer-reviewed literature to offer field-proven insights for professionals in drug discovery and development. Particular emphasis is placed on its role as a versatile synthetic intermediate for constructing more complex, biologically active molecules.

Introduction: A Versatile Phenolic Aldehyde

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3-Bromo-4-hydroxy-5-methoxybenzaldehyde (CAS No. 2973-76-4) is an aromatic organic compound belonging to the class of methoxyphenols. As a derivative of vanillin, it incorporates a bromine atom onto the benzene ring, a modification that significantly alters its reactivity and makes it a valuable precursor in various synthetic pathways. Its structure, featuring aldehyde, hydroxyl, methoxy, and bromo functional groups, provides multiple reaction sites for chemical modification.

This compound is not merely a laboratory curiosity; it serves as a critical building block in the development of novel pharmaceuticals, particularly those targeting neurological disorders, and has been investigated for the synthesis of potential anti-cancer agents.[1][2] Its utility also extends to the creation of fluorescent probes for biological imaging and as an intermediate in the production of dyes and pigments.[1][2] While limited literature exists on the specific biological activities of this molecule itself, its structural analogs, such as 3-bromo-4,5-dihydroxybenzaldehyde found in the red alga Polysiphonia morrowii, have demonstrated potent anti-inflammatory effects, highlighting the potential of this chemical scaffold in drug discovery.[3]

Core Physicochemical Properties

The precise characterization of a compound is foundational to its application in research and development. The key properties of 3-Bromo-4-hydroxy-5-methoxybenzaldehyde have been consolidated from multiple authoritative sources.

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Property	Value	Source(s)
Molecular Formula	$C_8H_7BrO_3$	[4][5]
Molecular Weight	231.04 g/mol	[4][6][7]
CAS Number	2973-76-4	[4][5][6]
Synonyms	5-Bromovanillin, 2-Bromo-4-formyl-6-methoxyphenol	[6][8]
Appearance	Slightly brown or off-white to pale cream powder	[1][4]
Melting Point	164-167 °C	[4][6]
Boiling Point	314 °C	[4]
SMILES	COC1=C(O)C(Br)=CC(C=O)=C1	[5]
InChIKey	KLSHZDPXXKAHIJ-UHFFFAOYSA-N	[5]

Synthesis and Purification

The synthesis of 3-Bromo-4-hydroxy-5-methoxybenzaldehyde is a well-established process, often starting from commercially available precursors like veratraldehyde (3,4-dimethoxybenzaldehyde).

Synthetic Route from Veratraldehyde

A common laboratory-scale synthesis involves a two-step process: bromination followed by selective demethylation. This approach is favored for its regioselectivity and high yields.

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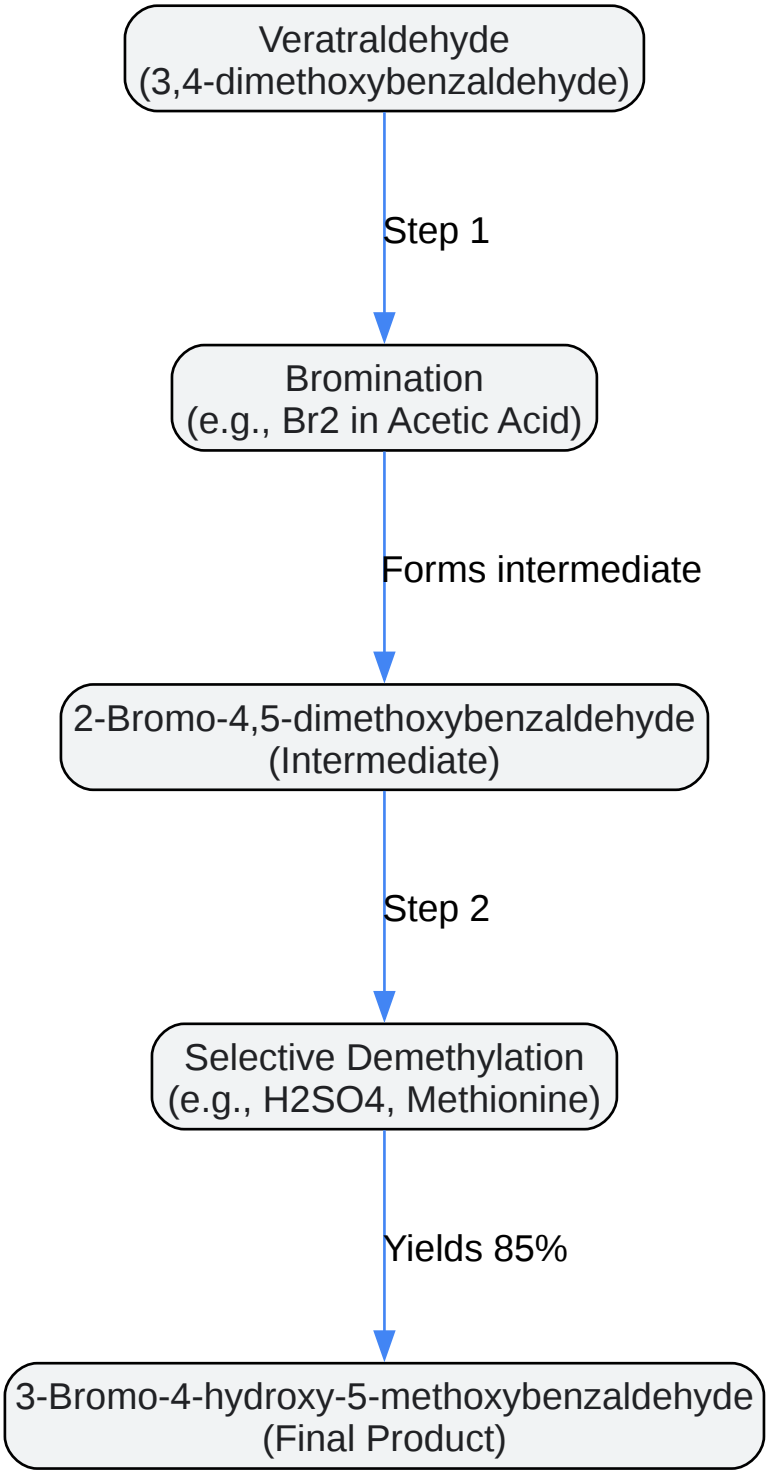

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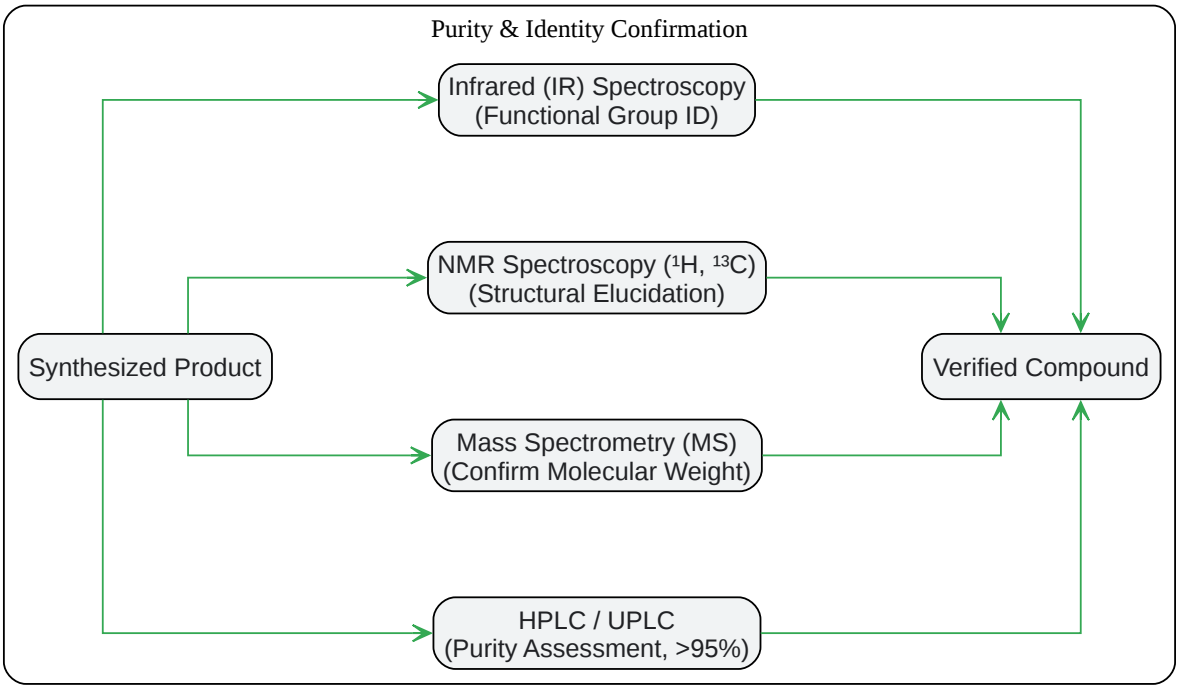

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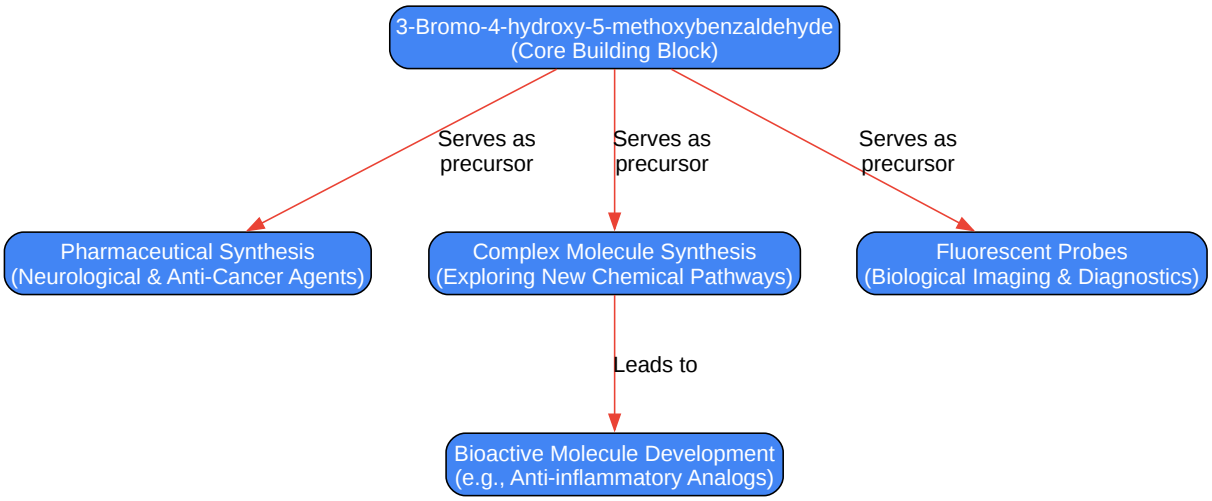

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- To cite this document: BenchChem. [3-Bromo-5-hydroxy-4-methoxybenzaldehyde molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13976395/docs#3-bromo-5-hydroxy-4-methoxybenzaldehyde-molecular-weight]

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